

Stearyl Linoleate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Stearyl Linoleate*

Cat. No.: *B101900*

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This document provides a detailed examination of the physicochemical properties of **Stearyl Linoleate**, a significant compound in various scientific and industrial applications.

Core Molecular Data

Stearyl Linoleate is an ester formed from stearyl alcohol and linoleic acid.^[1] Its fundamental molecular characteristics are summarized below for easy reference.

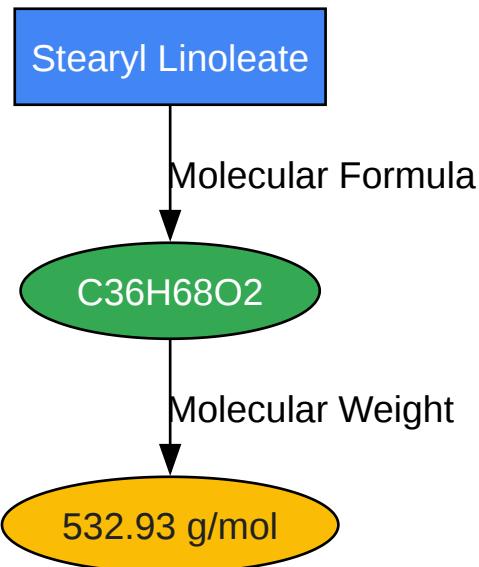
Property	Value	Source
Molecular Formula	C ₃₆ H ₆₈ O ₂	[1] [2] [3] [4]
Molecular Weight	532.93 g/mol	
Alternate Molecular Weight	532.92 g/mol	
Monoisotopic Mass	532.5219 Da	
CAS Number	17673-53-9	

Chemical Identification

- Synonyms: Linoleic acid, octadecyl ester; 9,12-Octadecadienoic acid (Z,Z)-, octadecyl ester; Octadecyl (9Z,12Z)-9,12-octadecadienoate.

Structural and Relational Overview

The following diagram illustrates the fundamental relationship between the compound's name, its empirical formula, and its resulting molecular weight.



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*Figure 1: Relationship between the name, molecular formula, and molecular weight of **Stearyl Linoleate**.*

Note: This document is intended for a technical audience and assumes a foundational understanding of chemical principles. The provided data has been compiled from reputable chemical databases.

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. larodan.com [larodan.com]

- 3. PubChemLite - Stearyl linoleate (C₃₆H₆₈O₂) [pubchemlite.lcsb.uni.lu]
- 4. Isostearyl Linoleate | C₃₆H₆₈O₂ | CID 16718441 - PubChem [pubchem.ncbi.nlm.nih.gov]
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